

An In-depth Technical Guide to the Molecular Structure and Synthesis of Almokalant

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Compound of Interest

Compound Name: *Almokalant*

Cat. No.: *B1665250*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the molecular structure, physicochemical properties, and synthesis of **Almokalant**, a potent class III antiarrhythmic agent. The information is intended for researchers, scientists, and professionals involved in drug discovery and development.

Molecular Structure and Properties

Almokalant is a selective potassium channel blocker, specifically targeting the rapid component of the delayed rectifier potassium current (IKr), which is encoded by the hERG gene.^[1] Its action prolongs the cardiac action potential duration, a characteristic of Class III antiarrhythmic agents.

Table 1: Molecular Identifiers and Properties of **Almokalant**

Property	Value	Source
IUPAC Name	4-[3-[ethyl(3-propylsulfinylpropyl)amino]-2-hydroxypropoxy]benzonitrile	[2]
Chemical Formula	C18H28N2O3S	[2][3]
Molecular Weight	352.49 g/mol	[1][4]
CAS Number	123955-10-2	[1][5]
Canonical SMILES	<chem>CCCS(=O)CCCN(CC)CC(CO)C1=CC=C(C=C1)C#N)O</chem>	[2]
InChI Key	ZMHOBKJBLYLXFR-UHFFFAOYSA-N	[2]

Table 2: Physicochemical Data of **Almokalant**

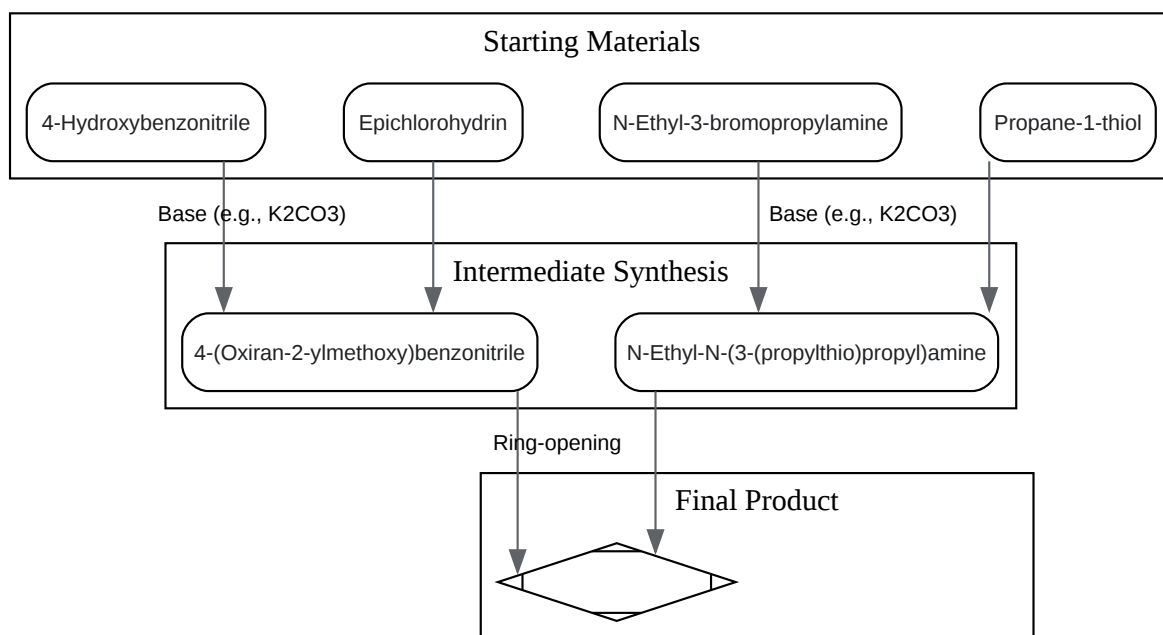
Property	Value	Source
Melting Point	Not Reported	
Boiling Point	574.8 °C at 760 mmHg	[6]
Flash Point	301.4 °C	[6]
Density	1.17 g/cm ³	[6]
LogP	3.03438	[6]
Solubility	10 mM in DMSO	[3]

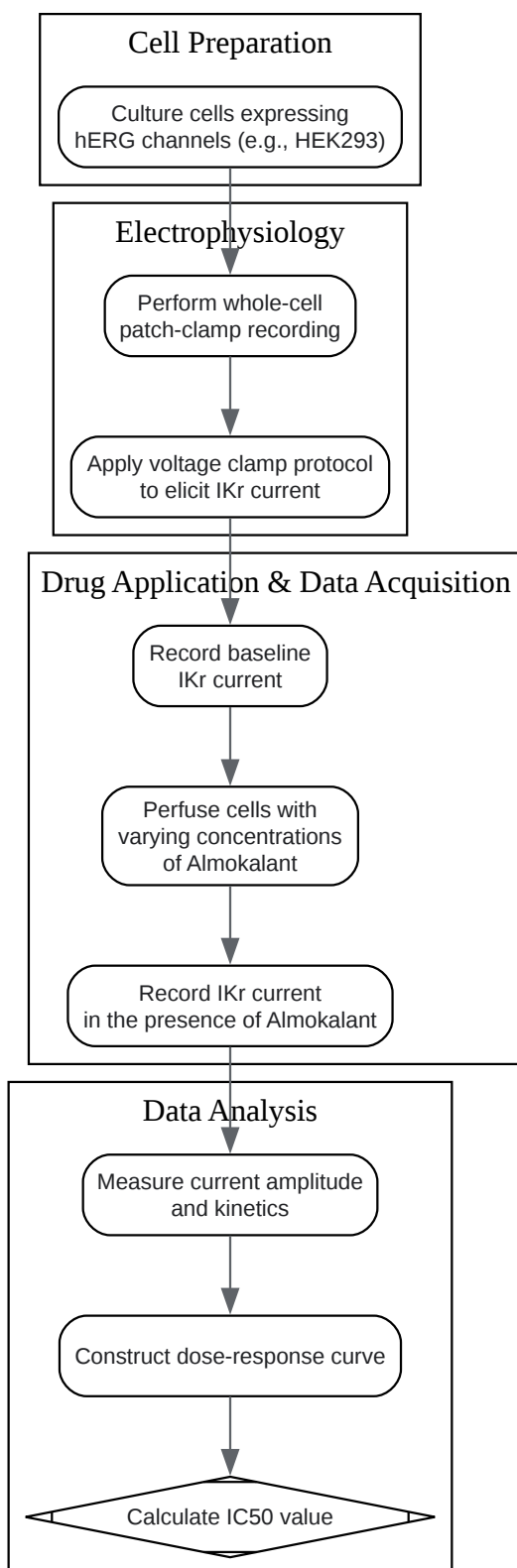
Synthesis of Almokalant

A detailed, peer-reviewed synthesis protocol for **Almokalant** is not readily available in the public domain. However, based on known precursors and general principles of organic synthesis, a plausible synthetic route can be proposed. The synthesis would likely involve the key steps of nucleophilic substitution and oxidation.

A potential retrosynthetic analysis suggests that **Almokalant** can be synthesized from key intermediates such as 4-(oxiran-2-ylmethoxy)benzonitrile and N-ethyl-N-(3-(propylthio)propyl)amine, followed by a selective oxidation of the sulfide to a sulfoxide.

Proposed Synthetic Pathway





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